

Apocynoside I: A Technical Guide to its Sources, Isolation, and Characterization

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Compound of Interest

Compound Name: Apocynoside I

Cat. No.: B1251418

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Apocynoside I is a naturally occurring ionone glucoside that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of the primary sources of **Apocynoside I**, detailed methodologies for its extraction and isolation, and a summary of its characterization. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in natural product chemistry and drug development.

Natural Sources of Apocynoside I

Apocynoside I has been identified and isolated from the following plant species:

- Apocynum venetum L.: Specifically, the roasted leaves of this plant, a member of the Apocynaceae family, are a known source of **Apocynoside I**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Spatholobus littoralis Hassk: This plant has also been reported as a source of **Apocynoside I**.

This guide will focus on the isolation of **Apocynoside I** from Apocynum venetum L., as detailed in the available scientific literature.

Experimental Protocols: Isolation and Purification of Apocynoside I from Apocynum venetum L.

The following protocol is based on the methodology described by Yoshikawa et al. (2001).

Extraction

- Plant Material: Roasted leaves of Apocynum venetum L.
- Initial Extraction:
 - The roasted leaves (5.0 kg) are extracted three times with methanol (MeOH) under reflux for 3 hours for each extraction.
 - The combined methanol extracts are concentrated under reduced pressure to yield a methanol extract (670 g).

Solvent Partitioning

- The methanol extract is suspended in water (H₂O) and partitioned with ethyl acetate (EtOAc). This separates the compounds based on their polarity.
- The aqueous layer is then further partitioned with n-butanol (n-BuOH).
- This process yields three fractions: an EtOAc-soluble fraction (A, 110 g), an n-BuOH-soluble fraction (B, 120 g), and a water-soluble fraction (C, 410 g).

Column Chromatography Purification

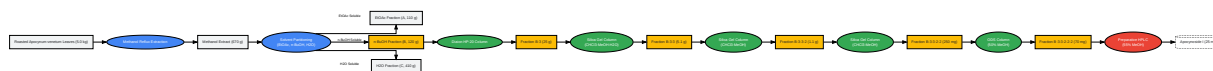
The n-BuOH-soluble fraction (B), which contains **Apocynoside I**, is subjected to a series of column chromatography steps for purification.

- First Column (Diaion HP-20):
 - Stationary Phase: Diaion HP-20
 - Mobile Phase: Stepwise gradient of Water (H₂O), 30% Methanol (MeOH), 60% MeOH, MeOH, and Ethyl Acetate (EtOAc).

- Five fractions (B-1 to B-5) are obtained.
- Second Column (Silica Gel):
 - Fraction B-3 (25 g) is chromatographed on a silica gel column.
 - Mobile Phase: Chloroform (CHCl_3) - Methanol (MeOH) - Water (H_2O) at a ratio of 8:2:0.2.
 - This step yields six fractions (B-3-1 to B-3-6).
- Third and Fourth Columns (Silica Gel):
 - Fraction B-3-3 (5.1 g) is further purified by silica gel column chromatography using a mobile phase of CHCl_3 -MeOH (10:1), yielding five fractions (B-3-3-1 to B-3-3-5).
 - Fraction B-3-3-2 (1.1 g) is then subjected to another silica gel column with a mobile phase of CHCl_3 -MeOH (15:1) to give four fractions (B-3-3-2-1 to B-3-3-2-4).
- Fifth Column (ODS):
 - Fraction B-3-3-2-2 (250 mg) is chromatographed on an ODS column.
 - Mobile Phase: 50% Methanol (MeOH).
 - This step yields four fractions (B-3-3-2-2-1 to B-3-3-2-2-4).
- Final Purification (HPLC):
 - Fraction B-3-3-2-2-2 (70 mg) is purified by High-Performance Liquid Chromatography (HPLC).
 - Column: YMC-Pack ODS-A (10 ϕ x 250 mm).
 - Mobile Phase: 55% Methanol (MeOH).
 - Flow Rate: 2.0 ml/min.
 - Detection: UV at 235 nm.

- This final step yields pure **Apocynoside I** (25 mg, retention time 21.5 min).

Experimental Workflow Diagram



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Caption: Isolation and Purification Workflow for **Apocynoside I**.

Quantitative Data

The isolation process described above yields the following quantitative results:

Starting Material	Weight of Starting Material	Fraction	Weight of Fraction	Final Product	Yield (from starting material)
Roasted A. venetum leaves	5.0 kg	Methanol Extract	670 g	Apocynoside I	0.0005%
n-BuOH-soluble Fraction	120 g				
Fraction B-3	25 g				
Fraction B-3-3	5.1 g				
Fraction B-3-3-2	1.1 g				
Fraction B-3-3-2-2	250 mg				
Fraction B-3-3-2-2-2	70 mg				
Pure Apocynoside I	25 mg				

Characterization of Apocynoside I

Physicochemical Properties

Property	Value
Appearance	Colorless needles
Molecular Formula	C ₁₉ H ₃₀ O ₈
Molecular Weight	386.44
Optical Rotation	[α] _D ²⁵ +35.1° (c=1.0, MeOH)
UV λ _{max} (MeOH)	237 nm (log ε 4.10)

Spectroscopic Data (¹H-NMR and ¹³C-NMR)

The following NMR data was recorded in CD₃OD.

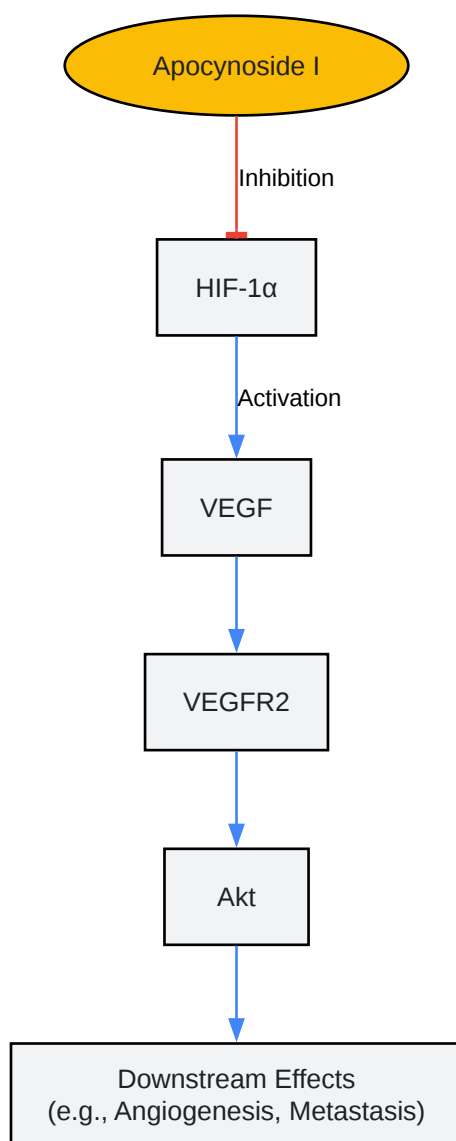
Position	¹³ C-NMR (δc)	¹ H-NMR (δH, mult., J in Hz)
1	49.9 (t)	2.19 (1H, d, J=17.1), 2.50 (1H, d, J=17.1)
2	199.9 (s)	
3	128.9 (d)	5.92 (1H, s)
4	165.4 (s)	
5	35.8 (s)	
6	78.1 (s)	
7	46.8 (t)	2.13 (1H, d, J=14.2), 2.22 (1H, d, J=14.2)
8	24.5 (q)	1.00 (3H, s)
9	22.9 (q)	1.05 (3H, s)
10	135.5 (d)	5.70 (1H, d, J=15.9)
11	132.8 (d)	5.80 (1H, dd, J=15.9, 6.1)
12	69.1 (d)	4.31 (1H, q, J=6.1)
13	23.4 (q)	1.25 (3H, d, J=6.1)
Glc-1'	103.4 (d)	4.35 (1H, d, J=7.8)
Glc-2'	75.1 (d)	3.20 (1H, dd, J=7.8, 9.0)
Glc-3'	78.0 (d)	3.38 (1H, t, J=9.0)
Glc-4'	71.6 (d)	3.30 (1H, t, J=9.0)
Glc-5'	77.9 (d)	3.27 (1H, ddd, J=2.0, 5.9, 9.0)
Glc-6'	62.7 (t)	3.67 (1H, dd, J=5.9, 11.7), 3.86 (1H, dd, J=2.0, 11.7)

Potential Signaling Pathway

While the direct signaling pathway of **Apocynoside I** has not been extensively elucidated, its structural similarity to other ionone-containing compounds suggests potential mechanisms of action. For instance, certain chiral ionone alkaloid derivatives have been shown to exhibit antimetastatic effects by targeting the HIF-1 α /VEGF/VEGFR2 signaling pathway.[4] This pathway is crucial in tumor angiogenesis and metastasis.

A plausible, yet hypothetical, signaling cascade for **Apocynoside I**, based on the action of related compounds, could involve the inhibition of Hypoxia-Inducible Factor 1-alpha (HIF-1 α). This would lead to the downregulation of Vascular Endothelial Growth Factor (VEGF) and its receptor (VEGFR2), subsequently inhibiting downstream effectors like Akt.

Hypothetical Signaling Pathway Diagram



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Caption: A Hypothetical Signaling Pathway for **Apocynoside I**.

Disclaimer: The signaling pathway presented is speculative and based on the activity of structurally related compounds. Further research is required to confirm the precise mechanism of action of **Apocynoside I**.

Conclusion

This technical guide provides a detailed overview of the source, isolation, and characterization of **Apocynoside I**. The experimental protocols and quantitative data presented are intended to facilitate further research and development of this natural product. The elucidation of its biological activity and signaling pathways remains a promising area for future investigation.

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